

Personal protective equipment for handling 5-(Trifluoromethyl)-1H-indazol-3-amine

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Compound of Interest

Compound Name: 5-(Trifluoromethyl)-1H-indazol-3-amine

Cat. No.: B1293762

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Essential Safety and Handling Guide for 5-(Trifluoromethyl)-1H-indazol-3-amine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **5-(Trifluoromethyl)-1H-indazol-3-amine** (CAS No. 2250-53-5). Adherence to these protocols is essential for ensuring a safe laboratory environment and minimizing risks associated with this compound.

Hazard Identification and Classification

5-(Trifluoromethyl)-1H-indazol-3-amine is classified as a hazardous substance. Based on available safety data, it is toxic if swallowed and causes skin, eye, and respiratory irritation.[\[1\]](#)

GHS Hazard Statements:

- H301: Toxic if swallowed.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

GHS Pictograms:

- GHS06: Skull and crossbones[\[1\]](#)

Signal Word: Danger[\[1\]](#)

Quantitative Data Summary

Property	Value	Source
CAS Number	2250-53-5	[1] [2]
Molecular Formula	C ₈ H ₆ F ₃ N ₃	[2]
Molecular Weight	201.152 g/mol	[2]
Physical State	Solid	[2]
Purity	97.0%	[2]
Hazard Class (Transport)	6.1	[2]
Packing Group (Transport)	III	[2]
UN Number (Transport)	2811	[2]

Note: Detailed physical properties such as melting point, boiling point, and vapor pressure are not readily available in the searched literature. Researchers should handle this compound with the assumption that it may have properties requiring stringent safety measures.

Operational Plan: Safe Handling Protocol

This step-by-step protocol outlines the necessary precautions for handling **5-(Trifluoromethyl)-1H-indazol-3-amine**.

1. Pre-Handling Preparations:

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment, considering the quantity of the compound to be used and the specific manipulations involved.

- Safety Data Sheet (SDS) Review: All personnel handling the compound must read and understand the SDS for **5-(Trifluoromethyl)-1H-indazol-3-amine**.
- Emergency Equipment Check: Ensure that a fully stocked first-aid kit, an emergency eyewash station, and a safety shower are readily accessible and in good working order.
- Fume Hood Verification: All handling of this compound must be performed in a certified chemical fume hood to minimize inhalation exposure.[1]

2. Personal Protective Equipment (PPE):

- Hand Protection: Wear protective gloves (e.g., nitrile).
- Eye Protection: Use safety glasses with side shields or chemical safety goggles.
- Skin and Body Protection: A laboratory coat is mandatory. For larger quantities or when there is a significant risk of splashing, consider a chemical-resistant apron.
- Respiratory Protection: Work should be conducted in a fume hood. If a fume hood is not available or in case of emergency, a self-contained breathing apparatus must be used.[1]

3. Handling Procedure:

- Weighing: If weighing the solid compound, do so in a fume hood or a ventilated balance enclosure to avoid generating and inhaling dust.
- Dissolving: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- General Handling: Avoid direct contact with the skin, eyes, and clothing. Do not breathe dust or vapors.[1] After handling, wash hands and any exposed skin thoroughly.

4. Post-Handling:

- Decontamination: Clean the work area and any equipment used with an appropriate solvent and decontaminating solution.
- Storage: Store the compound in a cool, well-ventilated area in a tightly closed container.[1] It should be stored away from strong oxidizing agents and strong acids.[1] The compound is

also noted to be light-sensitive.[1]

Emergency Response Plan

Immediate and appropriate action is crucial in the event of accidental exposure.

- In Case of Skin Contact: Immediately remove all contaminated clothing. Drench the affected skin with running water for at least 15 minutes.[1] Seek immediate medical attention.[1]
- In Case of Eye Contact: Immediately flush the eyes with copious amounts of running water for at least 15 minutes, holding the eyelids open.[1] Seek immediate medical attention.
- In Case of Inhalation: Move the affected person to fresh air. If they are not breathing, give artificial respiration. Seek immediate medical attention.[1]
- In Case of Ingestion: Do NOT induce vomiting. If the person is conscious, give them half a liter of water to drink. Seek immediate medical attention.[1]

In all cases of exposure, the Safety Data Sheet for **5-(Trifluoromethyl)-1H-indazol-3-amine** should be provided to the attending medical personnel.

Disposal Plan

Proper disposal of **5-(Trifluoromethyl)-1H-indazol-3-amine** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Halogenated Waste: As a trifluoromethyl-containing compound, all waste (solid and liquid) contaminated with this substance should be segregated as halogenated organic waste.
- Solid Waste: Contaminated items such as gloves, weighing paper, and pipette tips should be collected in a designated, clearly labeled, and sealed container for solid hazardous waste.
- Liquid Waste: Solutions containing this compound should be collected in a dedicated, leak-proof, and clearly labeled container for halogenated liquid waste.

2. Container Management:

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**5-(Trifluoromethyl)-1H-indazol-3-amine**," and the approximate concentration and quantity.
- Storage: Waste containers should be kept closed except when adding waste and stored in a designated satellite accumulation area.

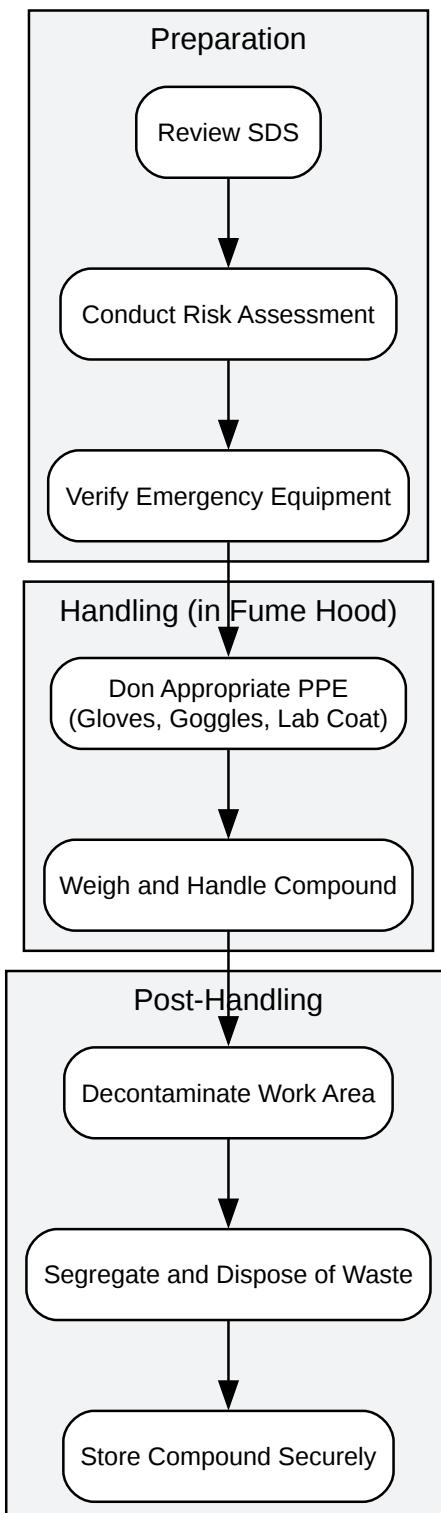
3. Disposal Procedure:

- Institutional Guidelines: All disposal must be carried out in strict accordance with your institution's Environmental Health and Safety (EHS) department guidelines and local, state, and federal regulations.
- Professional Disposal: Arrange for the collection and disposal of the hazardous waste through a licensed chemical waste disposal company.

Visual Guides

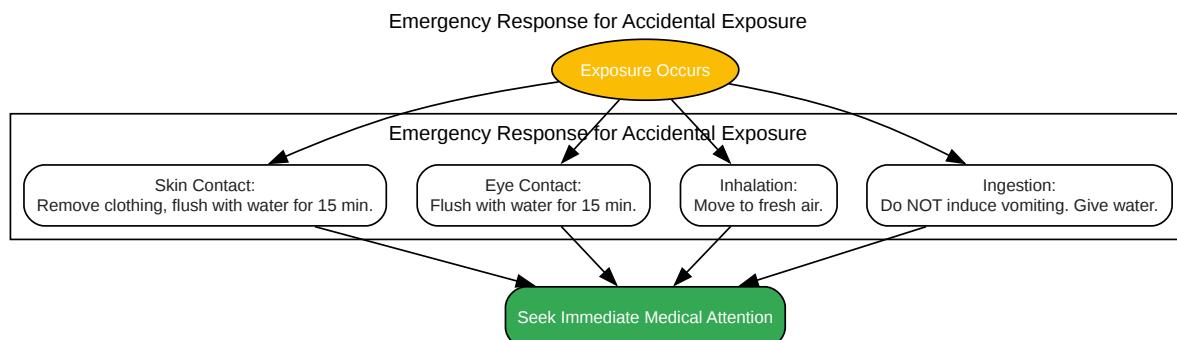
Safe Handling Workflow

Safe Handling Workflow for 5-(Trifluoromethyl)-1H-indazol-3-amine

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Caption: A workflow diagram illustrating the key steps for safely handling **5-(Trifluoromethyl)-1H-indazol-3-amine**.

Emergency Response for Accidental Exposure



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Caption: A flowchart outlining the immediate actions to take in case of accidental exposure to the compound.

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References

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